

Essential Safety and Operational Guide for Handling 1,1-Dipropoxyethane

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Compound of Interest

Compound Name: **1,1-Dipropoxyethane**

Cat. No.: **B089816**

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This guide provides crucial safety protocols and logistical information for the handling and disposal of **1,1-Dipropoxyethane** (CAS No. 105-82-8), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Key Hazards

1,1-Dipropoxyethane is a flammable liquid and vapor. Like similar acetals and ethers, it may have the potential to form explosive peroxides upon prolonged storage, particularly when exposed to air and light.^{[1][2]} Vapors can be heavier than air and may travel to an ignition source, potentially causing a flashback.^[1] It is crucial to handle this chemical in a controlled environment to mitigate these risks.

Quantitative Safety Data

The following table summarizes key quantitative data for **1,1-Dipropoxyethane** for easy reference.

Property	Value
Molecular Formula	C8H18O2
Molecular Weight	146.23 g/mol [3]
Boiling Point	147 °C [4]
Density	0.830 g/mL [4]
Flash Point	Flammable liquid (H226)
CAS Number	105-82-8

Personal Protective Equipment (PPE)

A task-specific risk assessment should always be conducted to ensure the appropriate level of PPE is used. The following provides general guidance for handling **1,1-Dipropoxyethane**.

PPE Category	Specification	Rationale
Eye & Face Protection	Chemical splash goggles (ANSI Z87.1 compliant). A face shield should be worn over goggles for larger quantities (>1L) or when there is a significant splash hazard.	Protects eyes from splashes and vapors. A face shield offers broader protection for the entire face.[1][5]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Consult the manufacturer's compatibility charts for specific breakthrough times.	Protects skin from direct contact. Nitrile gloves generally provide good resistance to a range of chemicals, but suitability should always be verified.[1]
Body Protection	Flame-retardant lab coat or a 100% cotton lab coat. Long pants and closed-toe shoes are mandatory.	Provides a barrier against splashes and contact with flammable material.[5]
Respiratory Protection	Required if exposure limits are exceeded or if symptoms of irritation occur. A full-face respirator with organic vapor cartridges is recommended in such cases.	Protects against the inhalation of potentially harmful and flammable vapors.[5]

Operational and Disposal Plans

Step-by-Step Handling Protocol

- Preparation and Engineering Controls:
 - Ventilation: Always handle **1,1-Dipropoxyethane** inside a certified chemical fume hood to control vapor exposure.[1]
 - Ignition Sources: Ensure the work area is free of ignition sources such as open flames, hot plates, and non-intrinsically safe electrical equipment.[1] Use non-sparking tools.

- Static Discharge: Ground and bond all metal containers and equipment during the transfer of the liquid to prevent the buildup of static electricity.[2]
- Chemical Handling:
 - Wear all required PPE as specified in the table above.
 - When transferring, pour slowly to minimize splashing and vapor generation.
 - Keep containers tightly closed when not in use to prevent the escape of vapors and potential peroxide formation.
- Storage:
 - Store in a cool, dry, and well-ventilated area away from heat and direct sunlight.
 - Store in a tightly closed container.
 - Date containers upon receipt and upon opening to track their age, which is crucial for monitoring potential peroxide formation.[2]

Emergency Procedures

- Spill Response:
 - Evacuate personnel from the immediate area and remove all ignition sources.
 - Ensure adequate ventilation.
 - Contain the spill using an inert, non-combustible absorbent material such as sand, earth, or commercial sorbent.[2] Do not use combustible materials.
 - Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.
- First Aid:
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.

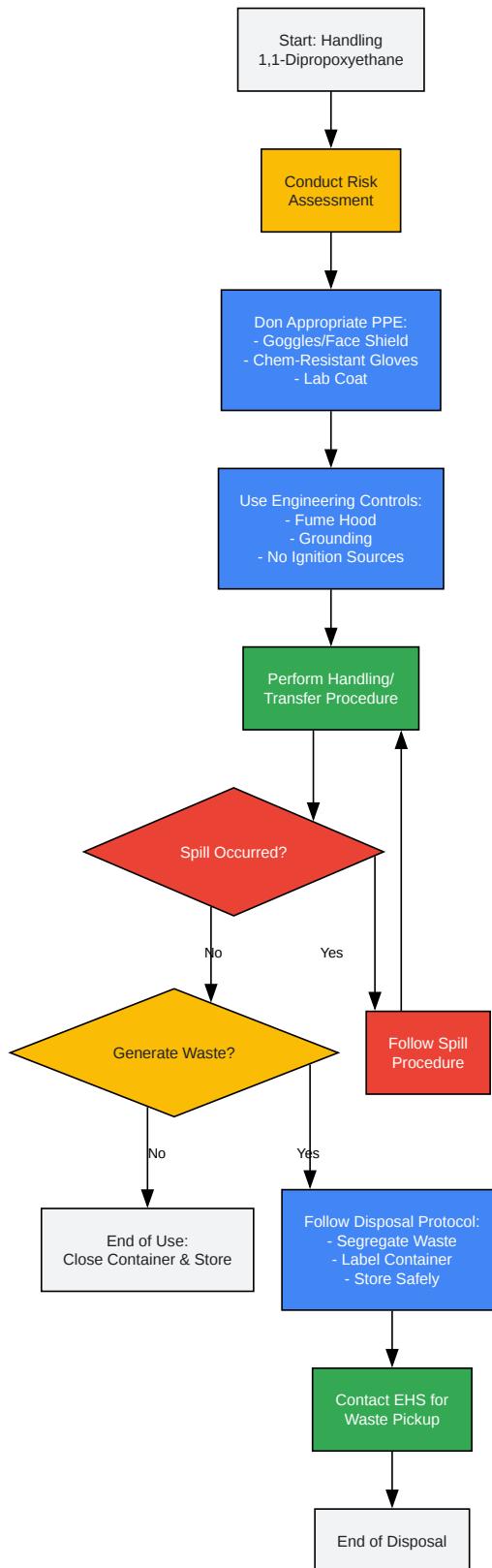
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.
- Eye Contact: Rinse cautiously with pure water for at least 15 minutes.
- Ingestion: Rinse the mouth with water. Do not induce vomiting.
- In all cases of exposure, seek medical attention.

Step-by-Step Disposal Plan

- Waste Collection:
 - Collect waste **1,1-Dipropoxyethane** in a designated, tightly sealed, and properly labeled container suitable for flammable liquids.[\[2\]](#)
 - Never mix this waste with other waste streams, especially incompatible chemicals like strong acids or oxidizing agents.[\[2\]](#)
- Labeling:
 - Clearly label the waste container as "Hazardous Waste: **1,1-Dipropoxyethane**," including the flammability hazard symbol.[\[2\]](#)
- Storage of Waste:
 - Store the waste container in a designated, cool, and well-ventilated satellite accumulation area, away from heat and ignition sources.[\[2\]](#)
- Final Disposal:
 - Contact your institution's Environmental Health & Safety (EHS) office or an approved hazardous waste contractor for pickup and disposal.
 - Dispose of the contents and container in accordance with all applicable local, regional, and national regulations.

Workflow Visualization

The following diagram illustrates the key decision points and procedural flow for safely handling and disposing of **1,1-Dipropoxyethane**.



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Caption: Workflow for the safe handling and disposal of **1,1-Dipropoxyethane**.

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